

# An In-depth Technical Guide to 4-Isocyanatooxane: Structure, Properties, and Synthetic Utility

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## Compound of Interest

Compound Name:	4-Isocyanatooxane
CAS No.:	53035-92-0
Cat. No.:	B1532795

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This guide provides a comprehensive technical overview of **4-isocyanatooxane**, a heterocyclic building block with significant potential in medicinal chemistry and materials science. We will delve into its chemical structure, physicochemical properties, reactivity profile, and established synthetic routes. Furthermore, this document will explore its applications as a versatile intermediate in the synthesis of complex molecular architectures, particularly within the realm of drug discovery.

## Molecular Architecture and Physicochemical Profile

**4-Isocyanatooxane**, also known as tetrahydropyran-4-yl isocyanate, is a bifunctional molecule incorporating a saturated tetrahydropyran (THP) ring and a highly reactive isocyanate group.[1] The presence of the THP moiety, a prevalent structural motif in numerous marketed drugs, imparts favorable pharmacokinetic properties, such as improved solubility and metabolic stability.[2] The isocyanate group, in turn, serves as a powerful electrophilic handle for a wide array of chemical transformations.

Chemical Structure:

- IUPAC Name: **4-isocyanatooxane**[3]
- Synonyms: Tetrahydropyran-4-yl isocyanate, 4-Isocyanato-tetrahydro-pyran[3]
- CAS Number: 53035-92-0
- Molecular Formula: C<sub>6</sub>H<sub>9</sub>NO<sub>2</sub>[4]
- Molecular Weight: 127.14 g/mol [4]
- SMILES: O=C=NC1CCOCC1[4]

Table 1: Physicochemical Properties of **4-Isocyanatooxane** and its Precursor

Property	4-Isocyanatooxane	4-Aminotetrahydropyran (Precursor)
Molecular Formula	C <sub>6</sub> H <sub>9</sub> NO <sub>2</sub>	C <sub>5</sub> H <sub>11</sub> NO
Molecular Weight	127.14 g/mol	101.15 g/mol
Appearance	Colorless to pale yellow liquid (predicted)	Colorless to pale yellow liquid or solid[1]
Melting Point	Not available	34-36 °C[5]
Boiling Point	Not available	151.4 °C at 760 mmHg[5]
Density	Not available	0.977 g/cm <sup>3</sup> at 25 °C
Solubility	Soluble in common organic solvents (e.g., DCM, THF, Toluene)	Soluble in polar solvents (water, alcohols)[1]

## Spectroscopic Characterization (Predicted)

While experimental spectral data for **4-isocyanatooxane** is not readily available in the literature, its characteristic spectroscopic features can be predicted based on its functional groups.

<sup>1</sup>H NMR (Proton Nuclear Magnetic Resonance): The proton NMR spectrum is expected to show signals corresponding to the protons on the tetrahydropyran ring. The proton at the C4 position, adjacent to the isocyanate group, would likely appear as a multiplet in the downfield region ( $\delta$  3.5-4.0 ppm) due to the electron-withdrawing effect of the nitrogen. The protons on the carbons adjacent to the ring oxygen (C2 and C6) would also be shifted downfield ( $\delta$  3.0-3.8 ppm). The protons at the C3 and C5 positions would likely appear as a more complex multiplet in the upfield region ( $\delta$  1.5-2.0 ppm).

<sup>13</sup>C NMR (Carbon-13 Nuclear Magnetic Resonance): The carbon-13 NMR spectrum would be characterized by a signal for the isocyanate carbon in the highly deshielded region ( $\delta$  120-130 ppm). The C4 carbon, attached to the isocyanate, would appear around  $\delta$  50-60 ppm. The carbons adjacent to the oxygen (C2 and C6) would be in the range of  $\delta$  65-75 ppm, and the C3 and C5 carbons would be found further upfield ( $\delta$  30-40 ppm).[6]

IR (Infrared) Spectroscopy: The most prominent and diagnostic peak in the IR spectrum of **4-isocyanatooxane** would be the strong, sharp absorption band corresponding to the asymmetric stretching vibration of the N=C=O group, typically appearing in the range of 2250-2280 cm<sup>-1</sup>. Other characteristic peaks would include C-H stretching vibrations of the saturated ring just below 3000 cm<sup>-1</sup> and C-O-C stretching of the ether linkage around 1100 cm<sup>-1</sup>.

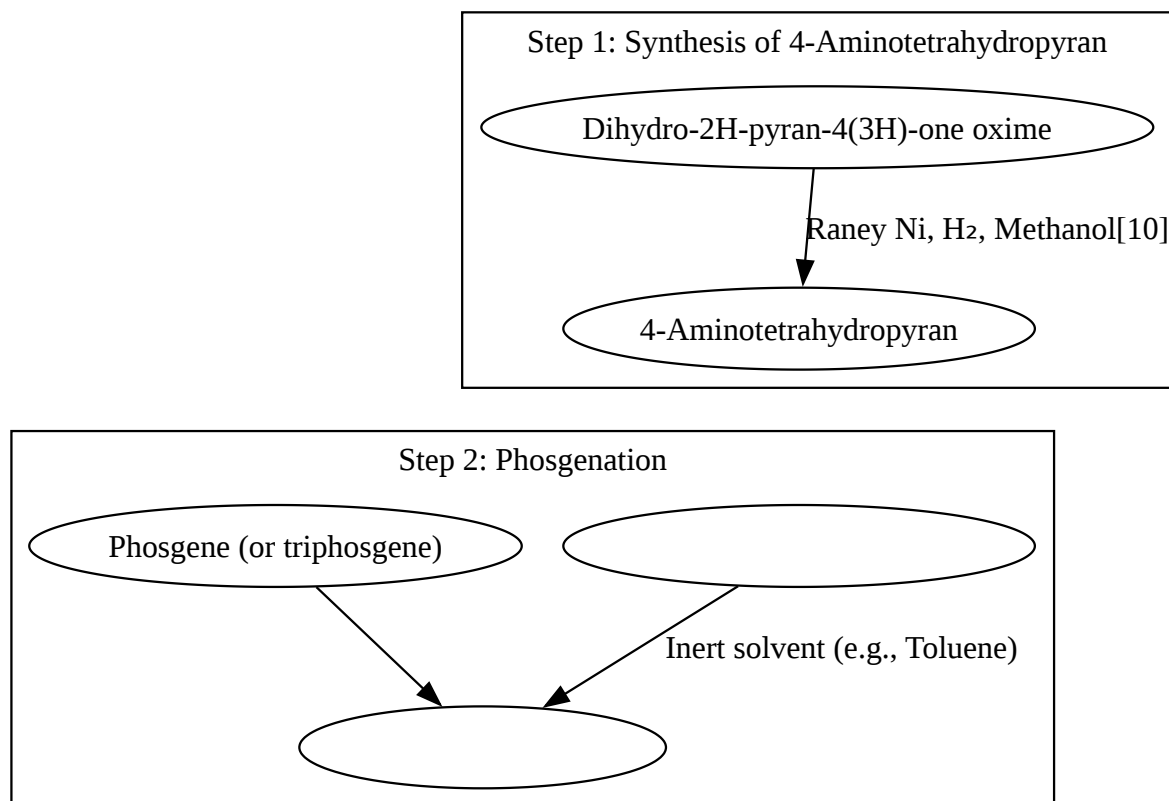
Mass Spectrometry (MS): In the mass spectrum, the molecular ion peak (M<sup>+</sup>) would be observed at m/z = 127. Fragmentation would likely involve the loss of the isocyanate group or cleavage of the tetrahydropyran ring.[7]

## Synthesis of 4-Isocyanatooxane

The synthesis of **4-isocyanatooxane** can be efficiently achieved from commercially available starting materials. Two plausible and experimentally validated synthetic strategies are outlined below. The choice of method depends on the availability of starting materials and the desired scale of the reaction.

## Phosgenation of 4-Aminotetrahydropyran

This is a direct and widely used method for the synthesis of isocyanates from the corresponding primary amines. 4-Aminotetrahydropyran is a readily available precursor.



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#### Experimental Protocol: Synthesis of 4-Aminotetrahydropyran[8]

- To a stirred solution of dihydro-2H-pyran-4(3H)-one oxime (1.0 g, 8.7 mmol) in methanol (50 mL), add Raney Ni (10% w/w).
- Stir the resulting mixture for 5 hours at room temperature under a hydrogen atmosphere.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, remove the catalyst by filtration.
- Concentrate the filtrate under vacuum to afford 4-aminotetrahydropyran.

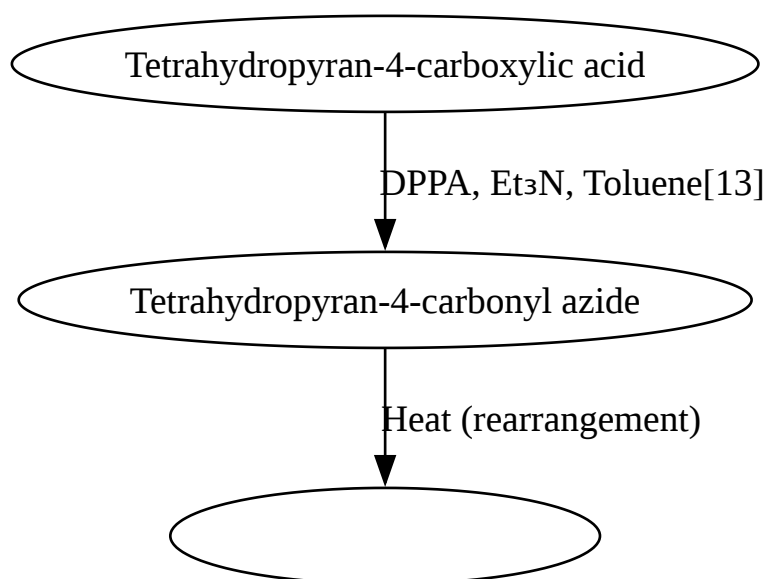
#### Experimental Protocol: Phosgenation of 4-Aminotetrahydropyran (General Procedure)

Caution: Phosgene and its surrogates like triphosgene are highly toxic and should be handled with extreme care in a well-ventilated fume hood by trained personnel.

- Dissolve 4-aminotetrahydropyran in an inert anhydrous solvent such as toluene or dichloromethane.
- Cool the solution to 0 °C in an ice bath.
- Slowly add a solution of phosgene or triphosgene in the same solvent to the cooled amine solution with vigorous stirring.
- Allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC or IR spectroscopy, looking for the disappearance of the N-H stretch and appearance of the N=C=O stretch).
- Remove the solvent under reduced pressure to yield crude **4-isocyanatooxane**, which can be purified by vacuum distillation.

## Curtius Rearrangement of Tetrahydropyran-4-carbonyl Azide

The Curtius rearrangement offers a milder, phosgene-free alternative for the synthesis of isocyanates from carboxylic acids.<sup>[9][10]</sup> The key intermediate is an acyl azide, which rearranges upon heating to the isocyanate with the loss of nitrogen gas.



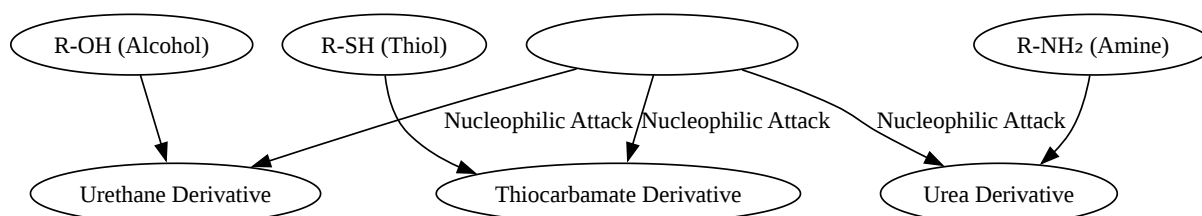
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### Experimental Protocol: Curtius Rearrangement (General Procedure)

- To a stirred solution of tetrahydropyran-4-carboxylic acid in an inert solvent (e.g., toluene), add triethylamine (Et<sub>3</sub>N).
- Add diphenylphosphoryl azide (DPPA) dropwise to the solution at room temperature.
- Heat the reaction mixture to reflux and monitor the evolution of nitrogen gas.
- Continue heating until the reaction is complete (typically monitored by IR spectroscopy for the formation of the isocyanate peak).
- After cooling, the reaction mixture containing the **4-isocyanatooxane** can often be used directly in the next step or purified by vacuum distillation.

## Reactivity and Applications in Drug Discovery

The synthetic utility of **4-isocyanatooxane** stems from the high electrophilicity of the isocyanate carbon, making it susceptible to nucleophilic attack by a wide range of functional groups.<sup>[1]</sup> This reactivity allows for the facile introduction of the tetrahydropyran moiety into various molecular scaffolds.



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The tetrahydropyran ring is a privileged scaffold in medicinal chemistry, found in numerous approved drugs.<sup>[2][11]</sup> Its incorporation can lead to improved physicochemical properties, such as:

- **Enhanced Solubility:** The oxygen atom of the THP ring can act as a hydrogen bond acceptor, improving aqueous solubility.[2]
- **Metabolic Stability:** The saturated cyclic ether is generally resistant to metabolic degradation.
- **Favorable Conformation:** The rigid chair-like conformation of the THP ring can help in optimizing the binding of a drug molecule to its biological target.[2]

The ability of **4-isocyanatooxane** to readily form stable urea and urethane linkages makes it an invaluable tool for linking the beneficial THP moiety to other pharmacophores. This is particularly relevant in the construction of libraries of compounds for high-throughput screening in drug discovery programs. For instance, the reaction of **4-isocyanatooxane** with a primary amine on a core scaffold can rapidly generate a diverse set of urea derivatives with potentially enhanced biological activity and improved drug-like properties.

## Safety and Handling

As with all isocyanates, **4-isocyanatooxane** should be handled with appropriate safety precautions. Isocyanates are known respiratory and skin sensitizers. All manipulations should be performed in a well-ventilated chemical fume hood, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. Avoid inhalation of vapors and contact with skin and eyes. In case of exposure, seek immediate medical attention.

## References

- PubMed Central. Tetrahydropyridines: a recent update for their multicomponent synthesis. Available at: [\[Link\]](#)
- Organic Chemistry Portal. Tetrahydropyran synthesis. Available at: [\[Link\]](#)
- ResearchGate. FT-IR spectrum of (a) isocyanate-terminated polyurethane prepolymer and (b) N-methylaniline-blocked polyisocyanate. Available at: [\[Link\]](#)
- YouTube. How to predict <sup>1</sup>H/ <sup>13</sup>C NMR shifts | Easy way | Solve any molecule. Available at: [\[Link\]](#)

- PubChem. 4-Aminotetrahydropyran. Available at: [\[Link\]](#)
- ResearchGate. Synthesis of substituted tetrahydropyran-4-one and its oxime. Available at: [\[Link\]](#)
- Pharos. **4-ISOCYANATOOXANE**. Available at: [\[Link\]](#)
- Chemistry LibreTexts. Mass Spectrometry - Fragmentation Patterns. Available at: [\[Link\]](#)
- ACS Publications. Synthesis of Highly Substituted Aminotetrahydropyrans Enabled by Stereospecific Multivector C–H Functionalization. Available at: [\[Link\]](#)
- Chemistry LibreTexts. 13.10: Characteristics of  $^{13}\text{C}$  NMR Spectroscopy. Available at: [\[Link\]](#)
- Wikipedia. Curtius rearrangement. Available at: [\[Link\]](#)
- ResearchGate. Mass spectrum and fragmentation patterns of 1,4-dioxane (m/z, 88 58)... Available at: [\[Link\]](#)
- ResearchGate. Revisiting the Maitland—Japp Reaction. Concise Construction of Highly Functionalized Tetrahydropyran-4-ones. Available at: [\[Link\]](#)
- ResearchGate. Infrared spectra of methyl isocyanate isolated in Ar, Xe and N<sub>2</sub> matrices. Available at: [\[Link\]](#)
- ResearchGate. Solution phase  $^1\text{H}$  and  $^{13}\text{C}$ -NMR studies of some 1,4,8,11,15,18,22,25-octa-alkylphthalocyanines. Available at: [\[Link\]](#)
- PubMed Central. The Curtius Rearrangement: Applications in Modern Drug Discovery and Medicinal Chemistry. Available at: [\[Link\]](#)
- YouTube. IR spectra practice | Spectroscopy | Organic chemistry | Khan Academy. Available at: [\[Link\]](#)
- Auctores Journals. The Chemistry and Pharmacology of Tetrahydropyridines: Part 2. Available at: [\[Link\]](#)

- ACS Publications. Asymmetric Synthesis of Highly Functionalized Tetrahydropyrans via a One-Pot Organocatalytic Michael/Henry/Ketalization Sequence. Available at: [\[Link\]](#)
- ResearchGate. Use of a Curtius Rearrangement as Part of the Multikilogram Manufacture of a Pyrazine Building Block. Available at: [\[Link\]](#)
- PubMed. Prediction of carbon-13 NMR Chemical Shift of Alkanes With Rooted Path Vector. Available at: [\[Link\]](#)
- RSC Publishing. Strategies for the construction of tetrahydropyran rings in the synthesis of natural products. Available at: [\[Link\]](#)
- YouTube. 14.6a Fragmentation Patterns of Alkanes, Alkenes, and Aromatic Compounds. Available at: [\[Link\]](#)
- ISU ReD. Redefining the Scope of the Curtius Reaction via a Dehomologation of Carboxylic Acids Bearing an Alpha Leaving. Available at: [\[Link\]](#)
- Master Organic Chemistry. Infrared (IR) Spectroscopy: A Quick Primer On Interpreting Spectra. Available at: [\[Link\]](#)
- Doc Brown's Chemistry. mass spectrum of 1,4-dioxane C<sub>4</sub>H<sub>8</sub>O<sub>2</sub> fragmentation pattern of m/z m/e ions for analysis .... Available at: [\[Link\]](#)
- RSC Publishing. Real-time prediction of <sup>1</sup>H and <sup>13</sup>C chemical shifts with DFT accuracy using a 3D graph neural network. Available at: [\[Link\]](#)
- Wikipedia. Tetrahydropyran. Available at: [\[Link\]](#)
- PubMed Central. Synthesis of Highly Functionalized Aminotetrahydropyrans Enabled by Stereospecific Multi-Vector C–H Functionalization. Available at: [\[Link\]](#)
- ZaiQi Bio-Tech. 4-Aminotetrahydropyran. Available at: [\[Link\]](#)
- PubMed Central. The Curtius Rearrangement: Mechanistic Insight and Recent Applications in Natural Product Syntheses. Available at: [\[Link\]](#)

- Frontiers. Synthesis and characterization of new 1,4-dihydropyran derivatives by novel Ta-MOF nanostructures as reusable nanocatalyst with antimicrobial activity. Available at: [\[Link\]](#)
- GitHub. rxn4chemistry/MultimodalAnalytical: Predicting molecular structure from multimodal spectroscopic data. Available at: [\[Link\]](#)

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## Sources

1. CAS 38041-19-9: 4-Aminotetrahydropyran | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]
  2. [img01.pharmablock.com](http://img01.pharmablock.com) [[img01.pharmablock.com](http://img01.pharmablock.com)]
  3. 4-ISOCYANATOOXANE - Pharos [[pharos.habitablefuture.org](http://pharos.habitablefuture.org)]
  4. 4-Aminotetrahydropyran | C<sub>5</sub>H<sub>11</sub>NO | CID 419223 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
  5. 4-Aminotetrahydropyran| CAS No:38041-19-9|ZaiQi Bio-Tech [[chemzq.com](http://chemzq.com)]
  6. [chem.libretexts.org](http://chem.libretexts.org) [[chem.libretexts.org](http://chem.libretexts.org)]
  7. [chem.libretexts.org](http://chem.libretexts.org) [[chem.libretexts.org](http://chem.libretexts.org)]
  8. 4-Aminotetrahydropyran | 38041-19-9 [[chemicalbook.com](http://chemicalbook.com)]
  9. Curtius rearrangement - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]
  10. The Curtius Rearrangement: Applications in Modern Drug Discovery and Medicinal Chemistry - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
  11. Tetrahydropyran: Applications in Medicinal Chemistry and Preparation Method\_Chemicalbook [[chemicalbook.com](http://chemicalbook.com)]
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